

# Application Note: Preparation of Antimycin A Stock Solution in DMSO

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## Compound of Interest

Compound Name: *antimycin A1*

Cat. No.: *B016430*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Antimycin A is a potent inhibitor of the mitochondrial electron transport chain, specifically targeting Complex III (cytochrome c reductase).<sup>[1]</sup> This inhibition disrupts cellular respiration and leads to the generation of reactive oxygen species (ROS).<sup>[1]</sup> Due to its mechanism of action, Antimycin A is widely used in research to study mitochondrial function, induce apoptosis, and investigate cellular metabolic pathways.<sup>[1]</sup> This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of Antimycin A in dimethyl sulfoxide (DMSO).

## Physicochemical Data

A summary of the key quantitative data for Antimycin A is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>28</sub> H <sub>40</sub> N <sub>2</sub> O <sub>9</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	548.6 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Powder	
Solubility in DMSO	≥ 35 mg/mL	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility in Ethanol	50 mg/mL	<a href="#">[1]</a>
CAS Number	1397-94-0	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 15 mM Antimycin A stock solution in DMSO.

### 3.1. Materials

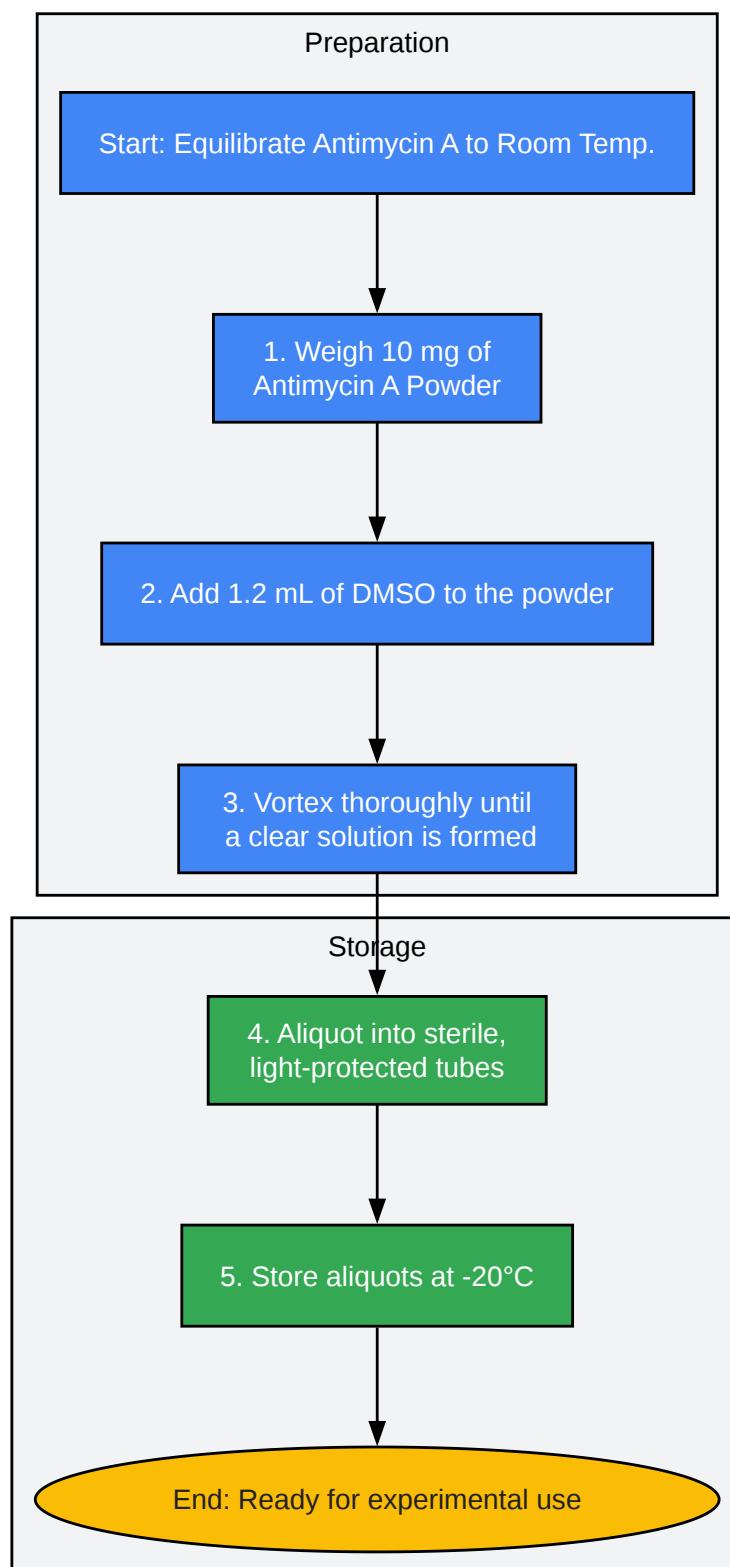
- Antimycin A powder (lyophilized)[\[1\]](#)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves[\[5\]](#)

### 3.2. Safety Precautions

- Antimycin A is highly toxic if swallowed, inhaled, or in contact with skin.[\[6\]](#)[\[7\]](#) Handle with extreme care in a well-ventilated area or a chemical fume hood.[\[8\]](#)

- Always wear appropriate PPE, including gloves, a lab coat, and safety glasses.[5]
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.[5][6]  
[8]
- Dispose of waste according to institutional and local regulations.[5]

### 3.3. Preparation Workflow



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Caption: Workflow for preparing an Antimycin A stock solution.

### 3.4. Step-by-Step Procedure

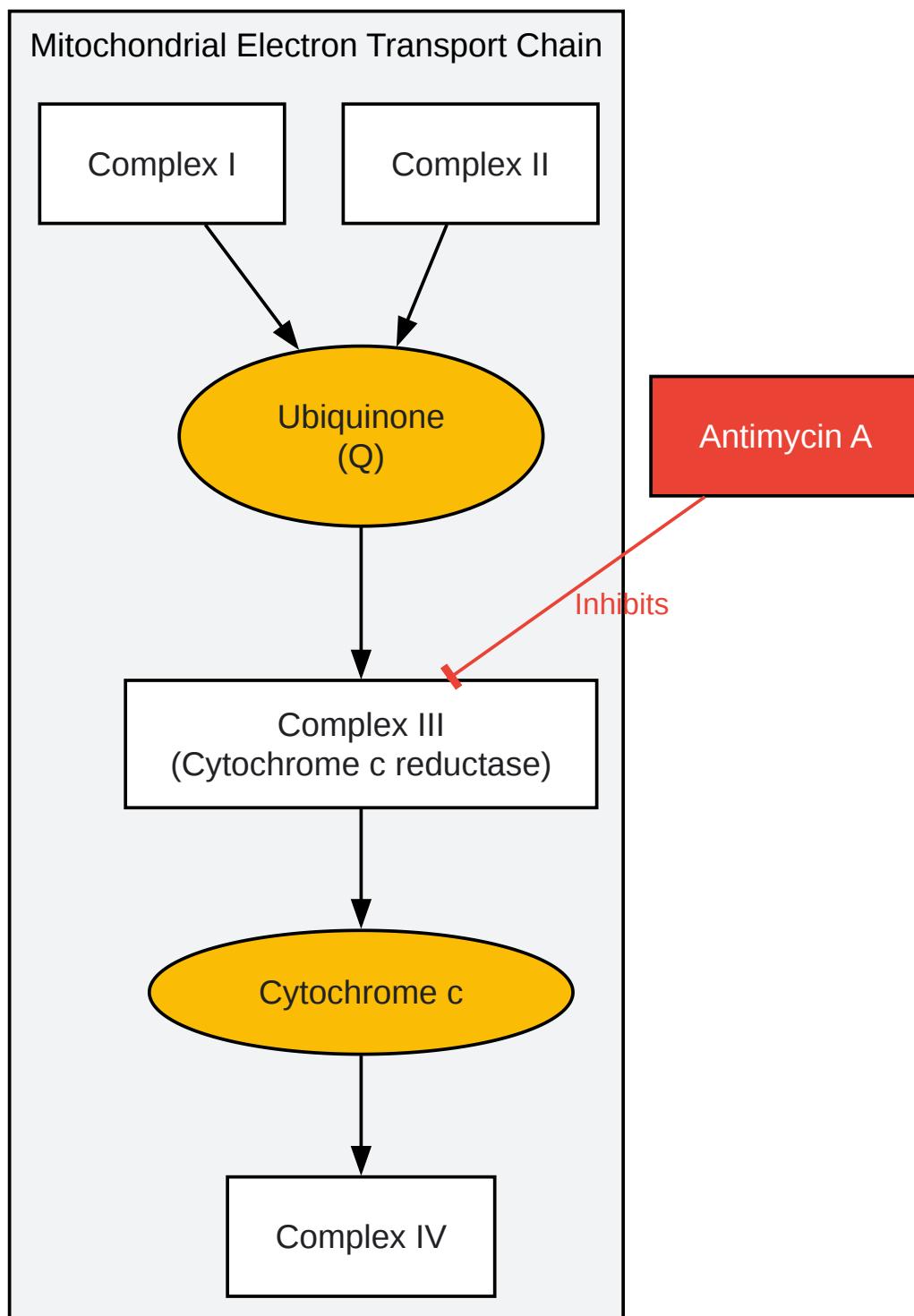
- Equilibration: Before opening, allow the vial of lyophilized Antimycin A powder to equilibrate to room temperature to prevent condensation.
- Calculation: To prepare a 15 mM stock solution, the following calculation is used:
  - Volume (L) = Mass (g) / (Concentration (mol/L) \* Molecular Weight ( g/mol ))
  - Volume (mL) = (0.010 g / (0.015 mol/L \* 548.6 g/mol )) \* 1000 mL/L ≈ 1.21 mL
  - For practical purposes, reconstitute 10 mg of Antimycin A in 1.2 mL of DMSO.[1][4]
- Weighing: Carefully weigh 10 mg of Antimycin A powder in a suitable container.
- Dissolving: Add 1.2 mL of DMSO to the powder.[1][4]
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution.

## Storage and Stability

- Lyophilized Powder: Store the lyophilized Antimycin A powder at -20°C, desiccated. In this form, it is stable for up to 24 months.[1][4]
- Stock Solution: Once dissolved in DMSO, the stock solution should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles.[1][4] Store these aliquots at -20°C.
- Solution Stability: The stock solution in DMSO is stable for at least 3 months when stored properly at -20°C.[1][4] While the exact stability in DMSO has not been definitively established by all suppliers, it is expected to be comparable to solutions in ethanol.

## Mechanism of Action

Antimycin A functions by inhibiting the mitochondrial electron transport chain at Complex III.[1] This action blocks the oxidation of ubiquinol and disrupts the Q-cycle, effectively halting cellular respiration.[1] This process also leads to an increase in the production of mitochondrial reactive oxygen species (ROS).



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Caption: Antimycin A inhibits Complex III of the electron transport chain.

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